

Pharmacological Profile & Development Status

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Zopolrestat

CAS No.: 110703-94-1

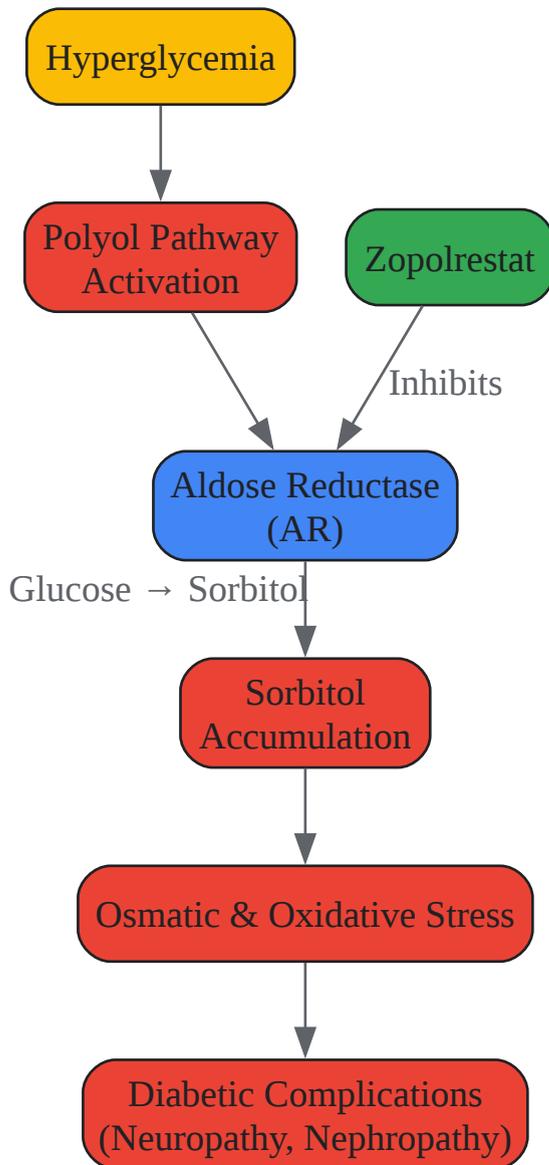
Cat. No.: S606754

Get Quote

Category	Details
Drug Type	Small molecule [1]
Mechanism of Action	Aldose reductase (AKR1B1) inhibitor [2] [3] [1]
Biological Activity	IC ₅₀ = 3.1 nM (aldose reductase) [3]
Therapeutic Class	Antidiabetic agent [2]
Highest R&D Phase	Discontinued (Phase 3) [1] [4]
Investigated Indications	Diabetic Neuropathies (Phase 3), Diabetic Nephropathies (Phase 2), Diabetic Cardiomyopathies (Phase 2) [1]

Mechanism of Action and Experimental Data

Zopolrestat works by inhibiting the enzyme **aldose reductase**, the first and rate-limiting enzyme in the polyol pathway [4]. Under hyperglycemic conditions, this pathway is upregulated, leading to the accumulation of sorbitol and fructose within cells, which causes osmotic stress and contributes to diabetic complications [4].



[Click to download full resolution via product page](#)

Diagram illustrating **Zopolrestat's** mechanism of action in the polyol pathway.

Experimental Protocol Overview

The following in vivo protocol from animal studies describes the typical evaluation of **Zopolrestat's** efficacy [3].

- **Animal Model:** Male Sprague-Dawley (SD) rats made diabetic by intravenous injection of streptozotocin (STZ) [3].

- **Dosage:** 2.5 mg/kg to 50 mg/kg [3].
- **Route of Administration:** Oral gavage (P.O.) [3].
- **Dosing Regimen:** Once daily for 5 days [3].
- **Key Efficacy Measurements:** The study measured the reversal of elevated sorbitol levels in tissues like the sciatic nerve, retina, and lens. The reported ED₅₀ values (dose that produces 50% of the maximum effect) were **1.9 mg/kg**, **17.6 mg/kg**, and **18.4 mg/kg** for these tissues, respectively [3].

Reason for Clinical Discontinuation

Despite its potent inhibitory activity, **Zopolrestat**, along with several other aldose reductase inhibitors (like tolrestat and ponalrestat), was **withdrawn from clinical trials** [4]. The primary reasons included:

- **Lack of consistent clinical efficacy** in human trials [4].
- The complex pathophysiology of diabetic complications, which involves multiple pathways beyond the polyol pathway [4].
- Potential issues with **insensitivity to inhibition** due to oxidative modification of the aldose reductase enzyme in diabetic tissues [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Zopolrestat Targets, Indications, Patents - Synapse Drug [synapse.patsnap.com]
2. KEGG DRUG: Zopolrestat [genome.jp]
3. | aldose reductase inhibitor | antidiabetes| InvivoChem Zopolrestat [invivochem.com]
4. sciencedirect.com/topics/medicine-and-dentistry/ zopolrestat [sciencedirect.com]

To cite this document: Smolecule. [Pharmacological Profile & Development Status]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606754#zopolrestat-inn-and-usan-nomenclature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com